

# Fireshield Intumescent Systems: Formulation Architectures for C2 Environmental Compliance

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## Compound of Interest

Compound Name: Fireshield C2

CAS No.: 58910-85-3

Cat. No.: B565049

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## Executive Summary

This technical guide analyzes the Fireshield Intumescent Coating System, specifically focusing on its formulation logic and application protocols for ISO 12944 Corrosivity Category C2 (Low Corrosivity) environments. While "Fireshield" refers to a proprietary family of intumescent coatings (e.g., Steel 1001, Timberclear), the "C2" designation is the critical engineering variable, defining the system's stability requirements in interior environments with low pollution and controlled humidity (e.g., schools, offices, depots).

For researchers and formulation scientists, this system represents a complex stimuli-responsive material. Much like a controlled-release drug delivery system, the coating remains inert until triggered by a specific thermal threshold, initiating a rapid, multi-stage chemical cascade to generate an insulating carbonaceous char.

## Molecular Mechanism: The Intumescent Triad

The core efficacy of Fireshield relies on a "prodrug-like" activation mechanism. The formulation contains three inactive precursors that react only upon exposure to temperatures exceeding 200°C. This is not a passive barrier; it is a reactive chemical reactor painted onto a substrate.

## The Chemical Cascade

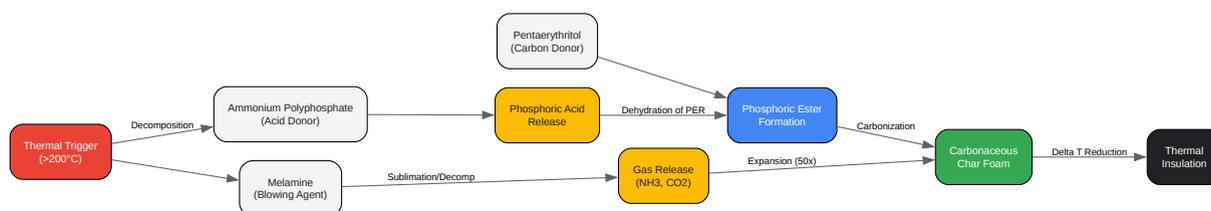
The system functions through the interaction of three primary components (The Intumescent Triad):

- Acid Source (Catalyst): Typically Ammonium Polyphosphate (APP).
- Carbon Source (Char Former): Typically Pentaerythritol (PER) or Dipentaerythritol.
- Spumific Agent (Blowing Agent): Typically Melamine.

Upon thermal triggering, the kinetics follow a strict sequential pathway to ensure the char foam is stable and adherent.

## Mechanism Visualization

The following diagram illustrates the sequential reaction pathway required for successful char formation.



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Figure 1: The Intumescent Reaction Cascade. Note the critical synchronization between esterification (char skeleton formation) and gas release (expansion).

## The "C2" Environmental Specification

In industrial coating specifications (ISO 12944-2), C2 refers to Low Corrosivity environments. Understanding this is crucial for formulation scientists because it dictates the hydrophobic

requirements of the binder system.

## C2 Environment Definition

- Atmosphere: Low pollution. Mostly rural areas or unheated buildings where condensation may occur.
- Interior: Heated buildings with clean atmospheres (offices, shops, schools, hotels).
- Humidity: Occasional condensation permitted, but generally dry.

## Formulation Challenges for C2

Intumescent salts (APP) are inherently hygroscopic. In high humidity (C3-C5 environments), water migrates into the coating, solubilizing the acid source and rendering the system inert ("blooming").

- **Fireshield C2 Solution:** Uses a specialized acrylic copolymer binder with a tight cross-linking density to prevent moisture ingress while allowing the char to expand during a fire.
- **Topcoat Requirement:** In C2 zones, a topcoat is often optional for corrosion but mandatory for aesthetic and encapsulation purposes to protect the hygroscopic actives.

## Application Protocol: The "Dosing" Regimen

To ensure the "drug" (fire retardant) is delivered effectively, the application must follow a validated protocol.<sup>[1]</sup> This is a self-validating system where film thickness directly correlates to protection time (Fire Resistance Level - FRL).

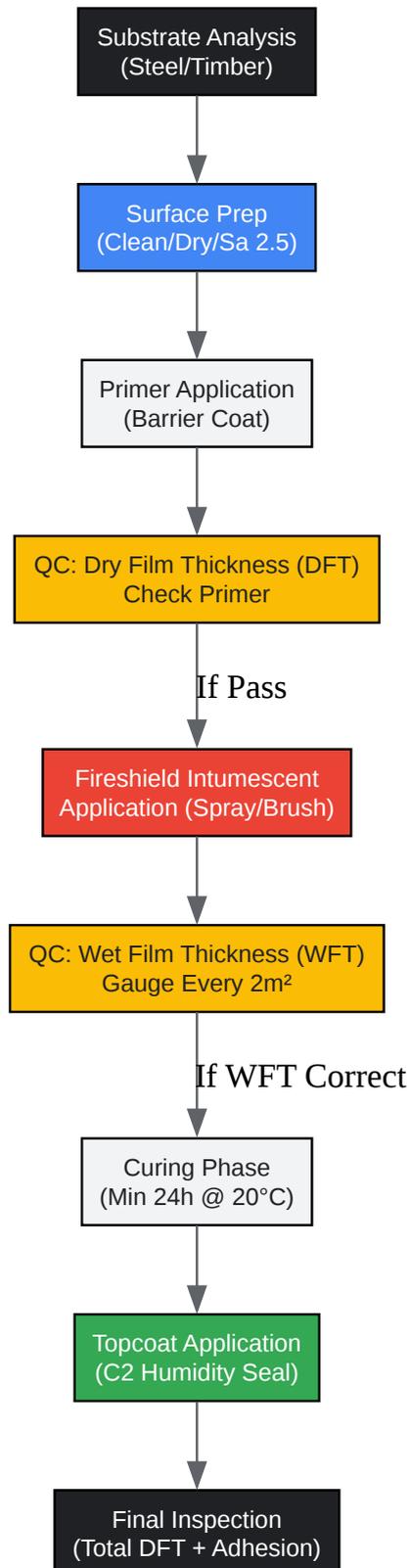
## Surface Preparation & Priming

The substrate must be chemically neutral to prevent reaction with the intumescent base.

- Steel: Blast clean to Sa 2.5 (ISO 8501-1).
- Timber: Must be clean, dry, and free of oils/waxes.
- Primer: Use only compatible primers (e.g., Fireshield approved alkyd or epoxy). Zinc-rich primers must be sealed with a tie-coat to prevent zinc salts from deactivating the

intumescent acid source.

## Application Workflow (C2 Zone)



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Figure 2: Validated Application Workflow for C2 Compliance. Note the dual QC points for film thickness.

## Calculating Dosage (Loading Factor)

The "dose" of the retardant is measured in microns of Wet Film Thickness (WFT).

- Formula:
- Example: If the required Dry Film Thickness (DFT) for 60-minute protection is 450µm, and the product (e.g., Fireshield Steel 1001) has 70% volume solids:

## Performance Data & Specifications

The following table summarizes the typical performance metrics for Fireshield systems in C2 environments compared to higher corrosivity zones.

| Parameter        | Fireshield C2 Specification (Interior)    | High Corrosivity (C4/C5) | Formulation Implication   |
|------------------|---|--------------------------|---|
| Binder Chemistry | Vinyl Acetate / Acrylic                   | Epoxy / Urethane         | C2 binders prioritize cost/flow; C5 binders prioritize hydrophobicity.  |
| Solids Content   | ~70-75%                                   | >90%                     | Higher solids reduce solvent emission (VOCs) in indoor C2 zones.        |
| Hygroscopicity   | Moderate Tolerance                        | Zero Tolerance           | C2 formulations can use standard APP; C5 requires encapsulated APP.     |
| Topcoat          | Recommended (Aesthetic)                   | Mandatory (Protective)   | C2 topcoat prevents dust accumulation and minor humidity ingress.       |
| Fire Rating      | Group 1 or 2 (Timber) / 30-60 min (Steel) | 60-120 min               | C2 zones (offices) typically require lower FRLs than industrial plants. |

## References

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